

Theoretical Characterization Framework: 5-Bromo-2-nitrobenzamide

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

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Executive Summary & Chemical Significance

5-Bromo-2-nitrobenzamide is a highly functionalized aromatic scaffold featuring three distinct electronic effectors: an electron-withdrawing nitro group (

) at the ortho position, a deactivating bromo substituent at the meta position (relative to the amide), and a hydrogen-bond-capable amide group (

).

From a theoretical standpoint, this molecule presents a classic case of steric-electronic conflict. The bulky nitro group at the ortho position forces the amide moiety out of planarity, disrupting conjugation and altering the reactivity profile compared to its para isomers. This guide outlines the rigorous computational workflow required to characterize its ground-state geometry, electronic transitions, and vibrational signatures.

Computational Methodology: The "Gold Standard" Protocol

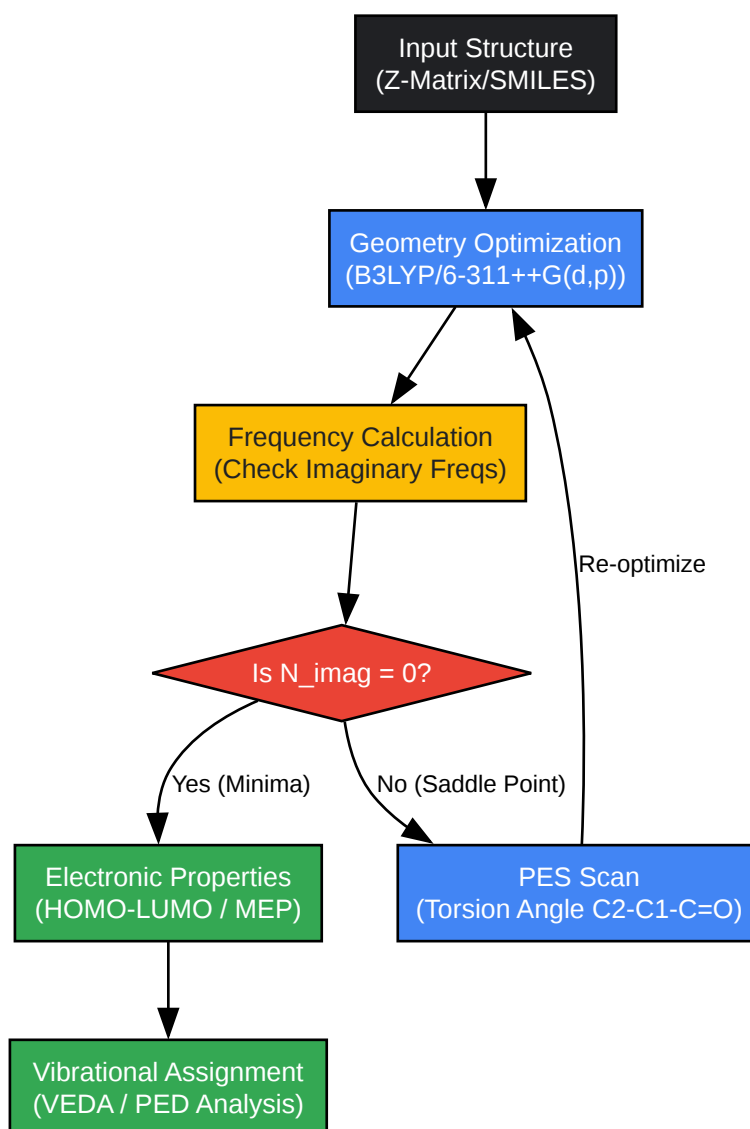
To ensure scientific integrity and reproducibility, the following computational workflow is recommended. This protocol aligns with current best practices in Density Functional Theory (DFT) for organic amides.

Level of Theory[1][2][3]

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for predicting vibrational frequencies of benzamide derivatives with high accuracy.
- Basis Set: 6-311++G(d,p).[1][2][3][4][5]
 - Why: The diffuse functions (++) are critical for capturing the electron density of the lone pairs on the Oxygen (nitro/carbonyl) and the electron-rich Bromine atom. Polarization functions (d,p) are essential for describing the anisotropic electron distribution in the C-Br bond.

Self-Validating Workflow (DOT Visualization)

The following diagram illustrates the logical flow of the theoretical study, ensuring that every output is validated against a convergence criterion.



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Figure 1: Standardized computational workflow for the theoretical characterization of **5-Bromo-2-nitrobenzamide**.

Structural Geometry & Steric Analysis

The Ortho-Effect (Nitro-Amide Interaction)

Unlike planar benzamides, the 2-nitro substitution introduces significant steric strain.

- Predicted Torsion Angle: The dihedral angle

is expected to deviate significantly from

(planar). Theoretical studies on similar ortho-nitro compounds suggest a twist angle of 40–60° to minimize repulsion between the nitro oxygens and the amide oxygen/nitrogen.

- Intramolecular Hydrogen Bonding: A weak intramolecular H-bond () may stabilize a specific conformer, forming a pseudo-six-membered ring. This interaction is a key target for NBO (Natural Bond Orbital) analysis.

Bond Lengths (Theoretical Benchmarks)

Researchers should validate their optimized geometry against these expected ranges:

Bond Type	Expected Length (Å)	Theoretical Rationale
C=O (Amide)	1.22 – 1.24	Typical double bond character; slightly lengthened if H-bonded.
C-N (Amide)	1.35 – 1.38	Partial double bond character due to resonance (diminished by steric twist).
C-Br	1.89 – 1.91	Standard aromatic C-Br length.

| N-O (Nitro) | 1.22 – 1.23 | Resonance hybrid of the nitro group. |

Electronic Properties & Reactivity Descriptors

Frontier Molecular Orbitals (FMO)

The HOMO-LUMO gap is a critical indicator of chemical stability and bioactivity.

- HOMO (Highest Occupied Molecular Orbital): Likely localized on the benzamide ring and the bromine lone pairs. It represents the region capable of donating electrons.^[1]
- LUMO (Lowest Unoccupied Molecular Orbital): Predominantly localized on the nitro group (

). The strong electron-withdrawing nature of the nitro group lowers the LUMO energy, making the molecule a "soft" electrophile.

- Gap Prediction:

. A smaller gap compared to unsubstituted benzamide indicates higher chemical reactivity.

Molecular Electrostatic Potential (MEP)

The MEP map is essential for predicting non-covalent interactions (e.g., in drug-receptor docking).

- Negative Potential (Red): Concentrated over the Nitro oxygens and the Carbonyl oxygen. These are the H-bond acceptor sites.
- Positive Potential (Blue): Concentrated over the Amide protons (
- This is the primary H-bond donor site.
- Sigma-Hole: A region of positive potential may be observed on the extension of the C-Br bond, indicating potential for Halogen Bonding.

Vibrational Spectroscopy (IR/Raman)

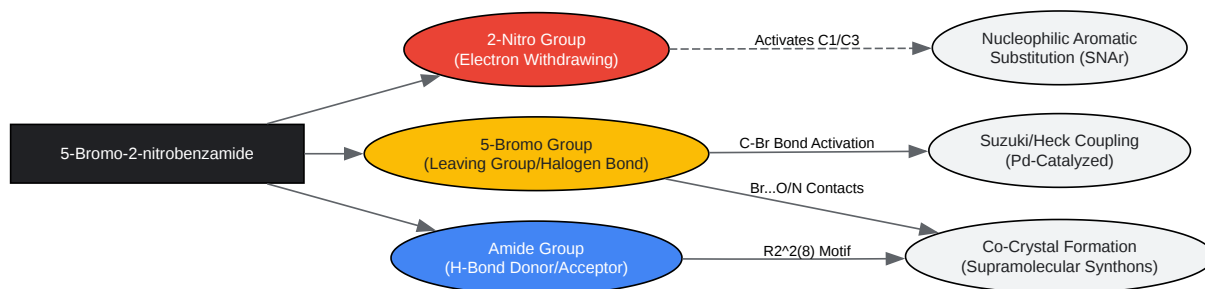
Accurate assignment of vibrational modes requires scaling factors (typically 0.961 for B3LYP/6-311++G(d,p)) to correct for anharmonicity.

Diagnostic Vibrational Bands

Mode	Unscaled Freq (cm ⁻¹)	Scaled Freq (cm ⁻¹)	Intensity	Description
	~3550	~3410	Medium	Asymmetric N-H stretch.
	~3400	~3260	Medium	Symmetric N-H stretch.
	~1700	~1635	Strong	Amide I band. Lowered by conjugation/H-bonding.
	~1620	~1560	Medium	Amide II band. Scissoring mode.
	~1580	~1520	Strong	Asymmetric Nitro stretch. Highly characteristic.
	~1380	~1330	Strong	Symmetric Nitro stretch.
	~600	~580	Weak	C-Br stretching. Often coupled with ring deformation.

Interaction Pathways & Reactivity Logic

The following diagram maps the reactive sites of **5-Bromo-2-nitrobenzamide**, guiding synthetic modification or drug design.



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Figure 2: Structure-Property relationship map highlighting synthetic and supramolecular utility.

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